

Application Note: Oleanane Quantification in Rock Extracts for Paleobotanical Studies

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Compound of Interest

Compound Name: Olean

Cat. No.: B086659

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Introduction

Oleanane, a pentacyclic triterpenoid, is a significant biomarker predominantly found in angiosperms (flowering plants).[1] Its presence and abundance in ancient sedimentary rocks and petroleum provide valuable insights into the evolution and diversification of flowering plants throughout geological time. The quantification of **oleanane**, often expressed as the **Oleanane Index**, serves as a powerful tool for paleobotanical studies and for determining the age of source rocks.[1][2] This application note provides a detailed protocol for the extraction, quantification, and data interpretation of **oleanane** from rock extracts using Gas Chromatography-Mass Spectrometry (GC-MS).

Principle

The method is based on the extraction of bitumen (soluble organic matter) from crushed sedimentary rock samples. The extracted organic material is then fractionated to isolate the saturated hydrocarbon fraction containing **oleanane** and other biomarkers like hopanes. Quantification is achieved by GC-MS analysis, where **oleanane** and the reference compound, 17 α (H),21 β (H)-hopane (a ubiquitous microbial biomarker), are identified and their peak areas are measured from the m/z 191 mass chromatogram.[3][4][5][6] The **Oleanane Index** is then calculated to normalize the **oleanane** concentration and infer the relative input of angiosperms to the organic matter.

Application

This protocol is intended for researchers, scientists, and professionals in the fields of geochemistry, paleobotany, and petroleum geology for the following applications:

- **Paleobotanical Reconstruction:** Tracing the emergence and proliferation of angiosperms in ancient ecosystems.
- **Source Rock Age Determination:** Estimating the geological age of petroleum source rocks, with higher **Oleanane** Index values generally indicating a Cretaceous or younger age.^{[1][7]}
- **Depositional Environment Analysis:** Providing clues about the paleoenvironment based on the input of terrestrial organic matter.

Experimental Protocols

Sample Preparation

- **Rock Crushing and Pulverization:**
 - Clean the exterior of the rock sample to remove any surface contaminants.
 - Break the rock sample into smaller chips using a jaw crusher.
 - Pulverize the rock chips to a fine powder (approximately 100-mesh) using a vertical pulverizer equipped with ceramic plates to avoid metal contamination.
- **Soxhlet Extraction:**
 - Accurately weigh approximately 50-100 g of the powdered rock sample and place it in a pre-extracted cellulose thimble.
 - Add an internal standard (e.g., deuterated alkane) to the sample for recovery assessment.
 - Place the thimble in a Soxhlet extractor.
 - Extract the sample with a mixture of dichloromethane (DCM) and methanol (93:7 v/v) for 72 hours.
 - After extraction, concentrate the solvent using a rotary evaporator to obtain the total lipid extract (bitumen).

- Fractionation of the Extract:
 - Prepare a chromatography column packed with activated silica gel.
 - Dissolve the bitumen in a minimal amount of hexane and load it onto the column.
 - Elute the saturated hydrocarbon fraction with n-hexane.
 - Elute the aromatic hydrocarbon fraction with a mixture of n-hexane and DCM.
 - Elute the polar (NSO) fraction with a mixture of DCM and methanol.
 - Collect the saturated hydrocarbon fraction, as it contains **oleanane** and hopanes.
 - Concentrate the saturated fraction under a gentle stream of nitrogen.

GC-MS Analysis

- Instrument Conditions:
 - Gas Chromatograph: Agilent 7890B GC (or equivalent)
 - Mass Spectrometer: Agilent 5977A MSD (or equivalent)
 - Column: HP-5ms (or equivalent), 30 m x 0.25 mm i.d., 0.25 μ m film thickness
 - Carrier Gas: Helium at a constant flow rate of 1.2 mL/min
 - Oven Temperature Program:
 - Initial temperature: 40°C, hold for 2 minutes
 - Ramp 1: 10°C/min to 150°C
 - Ramp 2: 4°C/min to 320°C, hold for 15 minutes
 - Injector Temperature: 290°C
 - Transfer Line Temperature: 300°C

- Ion Source Temperature: 230°C
- Ionization Energy: 70 eV
- Mass Range: m/z 50-550 (Full Scan) and Selected Ion Monitoring (SIM)
- Data Acquisition:
 - Acquire data in both full scan and Selected Ion Monitoring (SIM) mode.
 - In SIM mode, monitor the characteristic fragment ion for pentacyclic triterpanes at m/z 191.^{[3][4][5][6][8]}

Data Analysis and Quantification

- Peak Identification:
 - Identify the peaks corresponding to 18 α (H)-**oleanane** and 17 α (H),21 β (H)-hopane (C30 hopane) in the m/z 191 mass chromatogram based on their retention times and comparison with established mass spectral libraries and reference standards.
- Peak Integration:
 - Integrate the peak areas of 18 α (H)-**oleanane** and C30 hopane using the GC-MS software.
- Calculation of **Oleanane** Index:
 - Calculate the **Oleanane** Index using the following formula: **Oleanane** Index = [Peak Area of 18 α (H)-**Oleanane**] / ([Peak Area of 18 α (H)-**Oleanane**] + [Peak Area of C30 Hopane])^[7]
^[9]

Data Presentation

Quantitative results should be summarized in a clear and structured table to facilitate comparison between different samples.

Table 1: **Oleanane** Quantification and **Oleanane** Index for Rock Extracts from Different Geological Periods.

Sample ID	Geological Period	Formation	Lithology	18 α (H)-Oleanane Peak Area	C30 Hopane Peak Area	Oleanane Index	Inferred Angiosperm Input
S-01	Late Cretaceous	Agbada Formation	Shale	15,000	450,000	0.03	Low
S-02	Tertiary	Niger Delta	Sandstone	250,000	500,000	0.33	High
S-03	Tertiary	Akata Formation	Shale	320,000	680,000	0.32	High
S-04	Tertiary	Niger Delta	Shale	1,030,000	1,000,000	0.51	Very High
S-05	Early Cretaceous	Paja Formation	Mudstone	< LOD	750,000	< 0.01	Very Low/Absent
S-06	Late Oligocene	Malembo Formation	Claystone	450,000	550,000	0.45	High

*LOD: Limit of Detection. Data is hypothetical and for illustrative purposes, based on typical values found in the literature.[\[2\]](#)[\[10\]](#)

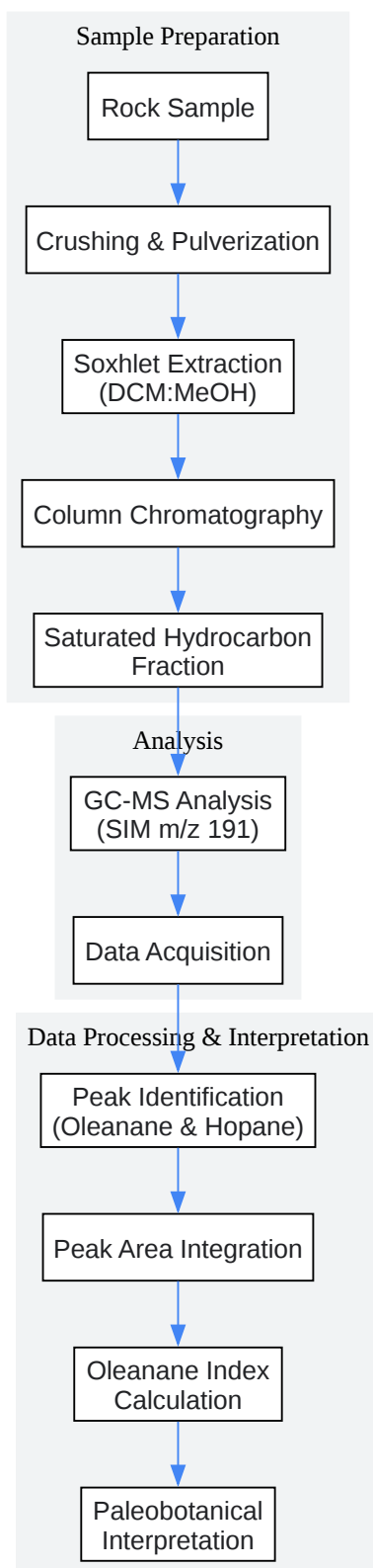
Interpretation of Results

The **Oleanane** Index provides a semi-quantitative measure of the contribution of angiosperms to the sedimentary organic matter.

- **Oleanane** Index < 0.2: Generally indicates a pre-Cretaceous source rock or a Cretaceous source rock with minimal angiosperm input.

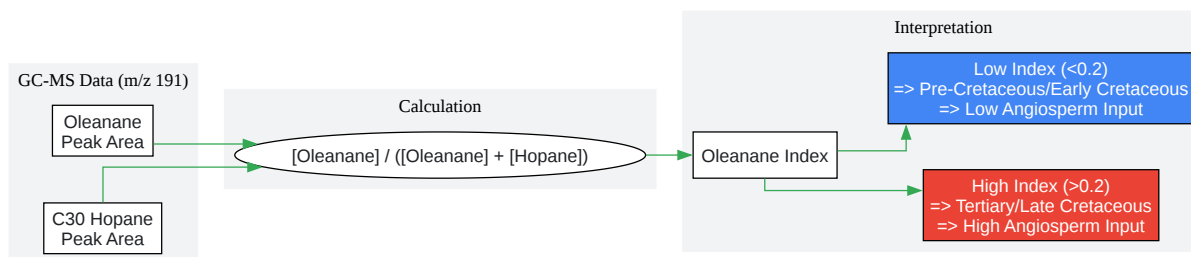
- **Oleanane** Index > 0.2: Suggests a significant contribution from angiosperms, typically indicating a Late Cretaceous or Tertiary age for the source rock.[\[7\]](#)

Mandatory Visualizations



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Caption: Experimental workflow for **oleanane** quantification.



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Caption: Logic for **Oleanane** Index calculation and interpretation.

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